Technical Guide: Solubility Profile & Solvent Selection for 1,4-Diiodobutane

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Compound of Interest	
Compound Name:	*1-Iodopropane-1,4*
CAS No.:	*1219804-45-1*
Cat. No.:	*B581850*

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Executive Summary

1,4-Diiodobutane is a bifunctional alkylating agent characterized by high density (~2.35 g/mL) and significant lipophilicity (LogP ~2.64).[1] Its solubility profile is dictated by the heavy, polarizable iodine atoms at the terminal positions of the butyl chain.[1] While insoluble in aqueous media, it exhibits broad miscibility with organic solvents ranging from non-polar hydrocarbons to polar aprotic media.[1][2]

Key Application Insight: The choice of solvent is rarely about solubility limit (as it is miscible with most organics) but rather about chemoselectivity and reaction kinetics.[1] For nucleophilic substitutions (

), polar aprotic solvents (DMF, Acetone) are preferred to solvate cations while leaving the nucleophile "naked."[1]

Physicochemical Profile

Understanding the physical constants is prerequisite to predicting solvation behavior.[1]

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Property	Value	Technical Implication
Molecular Weight	309.92 g/mol	High MW relative to carbon count due to iodine mass.[1]
Physical State	Liquid (Oil)	Miscible rather than soluble in many organics.[1]
Density	2.35 g/mL ( )	Forms the bottom layer in biphasic aqueous extractions.[1]
Melting Point	5.8 – 6.0	May solidify in cold storage; requires gentle warming.[1]
Boiling Point	147–152 (26 mmHg)	High boiling point allows for high-temperature reflux.[1]
LogP (Octanol/Water)	~2.64	Lipophilic; partitions strongly into organic phases.[1]
Dielectric Constant	Low to Moderate	Driven by C-I bond dipoles; compatible with non-polar media.[1]

Solubility Landscape & Solvent Compatibility[2][3]

Solubility Matrix

The following table categorizes solvents based on interaction capability with 1,4-diiodobutane.

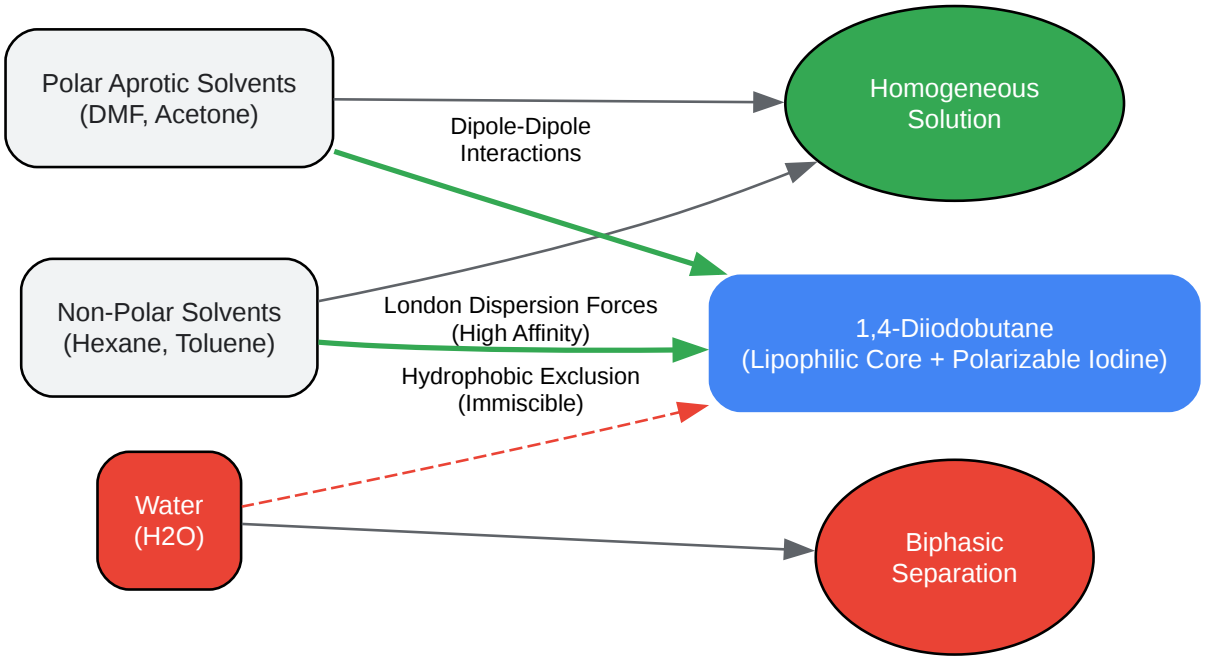
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Solvent Class	Representative Solvents	Solubility Rating	Mechanistic Interaction
Chlorinated	Chloroform, DCM, DCE	Miscible	Strong dispersion forces; ideal for extraction/workup.[1]
Ethers	Diethyl Ether, THF, 1,4-Dioxane	Miscible	Dipole-dipole interactions; standard for Grignard formation.[1]
Polar Aprotic	Acetone, DMF, DMSO, Acetonitrile	High / Miscible	Solvates via dipole interactions; enhances rates.[1]
Alcohols	Ethanol, Methanol, IPA	Soluble	Soluble, but nucleophilic nature of solvent may cause side reactions (solvolysis) at high temps.[1]
Hydrocarbons	Hexane, Toluene, Benzene	Miscible	Driven by London Dispersion Forces (LDF).[1]
Aqueous	Water, Brine	Insoluble	Hydrophobic effect dominates; forms biphasic system.[1]

Mechanistic Visualization: Solvation Dynamics

The following diagram illustrates the intermolecular forces governing the dissolution of 1,4-diiodobutane in different media.

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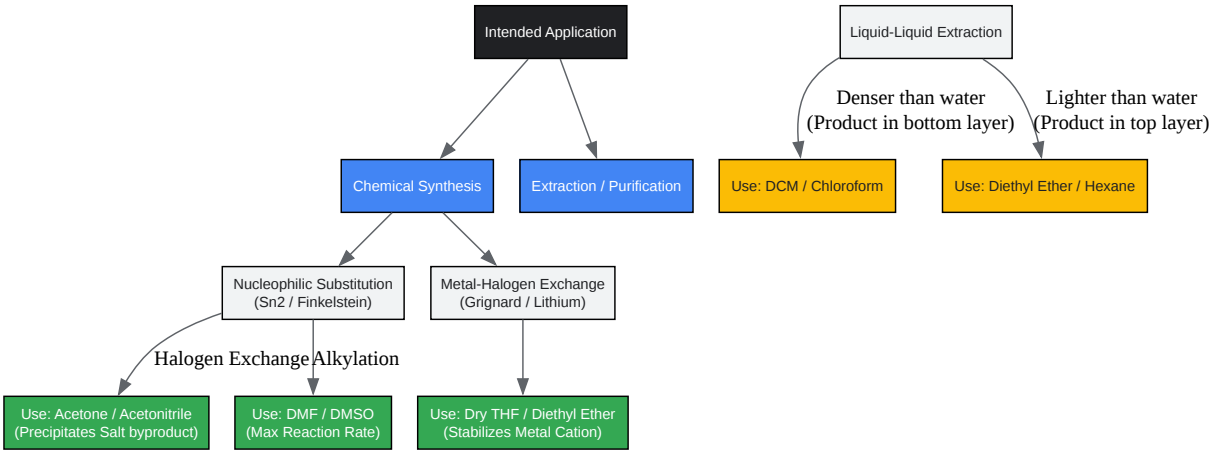
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Figure 1: Solvation dynamics showing the dominance of dispersion forces and dipole interactions over hydrogen bonding.[1]

Strategic Solvent Selection (Decision Tree)

Selecting the correct solvent is critical for reaction success.[1] Use this logic flow to determine the optimal medium for your specific application.

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Figure 2: Decision logic for solvent selection based on process requirements (Synthesis vs. Purification).

Standardized Protocol: Handling & Solubilization

Safety Note: 1,4-Diiodobutane is a skin irritant and light-sensitive.[1] Always handle in a fume hood.[1]

Protocol: Preparation of a Stable Stock Solution (1.0 M)

This protocol ensures the integrity of the reagent, preventing photochemical degradation (liberation of

, indicated by purple/brown discoloration).[1]

- Solvent Preparation:
  - Select Anhydrous THF or Dichloromethane (DCM).[1]

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- Degas the solvent with Argon/Nitrogen for 10 minutes to remove dissolved oxygen.[1]

- Weighing:
  - Calculate required mass: For 10 mL of 1.0 M solution, weigh 3.10 g of 1,4-diiodobutane.[1]
  - Note: Due to high density (2.35 g/mL), this corresponds to approx 1.32 mL.[1]
- Dissolution:
  - Add the liquid reagent to the solvent.[1] No heating is required (miscible).[1]
  - Swirl gently to ensure homogeneity.
- Stabilization (Critical Step):
  - Add a small Copper (Cu) chip or wire to the solution.[1]
  - Mechanism:[1][3][4][5] Copper acts as a scavenger for free iodine radicals (

    ), maintaining the solution as colorless/pale yellow.[1]
- Storage:
  - Store in an amber vial wrapped in aluminum foil.
  - Keep at

    .[1]

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